

Application Notes and Protocols: SEM-Cl as a Formaldehyde Equivalent in Synthesis

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Compound of Interest

Compound Name: 2-(Trimethylsilyl)ethoxymethyl chloride

CAS No.: 76513-69-4

Cat. No.: B047710

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Introduction

2-(Trimethylsilyl)ethoxymethyl chloride (SEM-Cl) is a versatile reagent in organic synthesis, primarily known for its role as a robust protecting group for alcohols, amines, and carboxylic acids.[1][2] Beyond this classical application, SEM-Cl serves as a convenient and effective formaldehyde (CH₂O) equivalent for the introduction of hydroxymethyl and aminomethyl groups into a variety of organic molecules. This strategy involves the initial reaction of a nucleophile with SEM-Cl, followed by a deprotection step to unmask the desired functional group. This two-stage approach offers significant advantages over the direct use of gaseous formaldehyde, which can be difficult to handle and can lead to undesired side reactions.

These application notes provide detailed protocols and data for the use of SEM-Cl as a formaldehyde equivalent in hydroxymethylation and aminomethylation reactions, critical transformations in medicinal chemistry and drug development for modifying lead compounds and synthesizing complex molecular architectures.

Hydroxymethylation using SEM-Cl

The introduction of a hydroxymethyl ($-\text{CH}_2\text{OH}$) group can significantly impact the pharmacological profile of a molecule by improving solubility, providing a new point for metabolic activity, or enabling further functionalization. Using SEM-Cl as a formaldehyde equivalent allows for the controlled hydroxymethylation of various carbon nucleophiles, such as enolates derived from ketones and esters.

General Reaction Scheme:

The overall transformation involves two key steps:

- α -Alkylation of an Enolate: A ketone or ester is deprotonated to form an enolate, which then undergoes nucleophilic substitution with SEM-Cl to yield the α -SEM-alkoxymethylated product.
- Deprotection: The SEM group is cleaved under acidic or fluoride-mediated conditions to reveal the hydroxymethyl group.

Experimental Protocols

Protocol 1: α -Hydroxymethylation of a Ketone

This protocol describes the α -hydroxymethylation of 2-methylcyclohexanone.

Step 1: α -Alkylation with SEM-Cl

- To a stirred solution of diisopropylamine (1.5 eq.) in anhydrous tetrahydrofuran (THF) at -78°C under an inert atmosphere (e.g., argon or nitrogen), slowly add n-butyllithium (1.5 eq., as a solution in hexanes).
- Stir the resulting solution at -78°C for 30 minutes to form lithium diisopropylamide (LDA).
- Add a solution of 2-methylcyclohexanone (1.0 eq.) in anhydrous THF dropwise to the LDA solution at -78°C .
- Stir the mixture for 1 hour at -78°C to ensure complete enolate formation.

- Add SEM-Cl (1.2 eq.) to the reaction mixture at -78 °C.
- Allow the reaction to warm slowly to room temperature and stir overnight.
- Quench the reaction by the slow addition of saturated aqueous ammonium chloride solution.
- Extract the aqueous layer with diethyl ether (3 x 50 mL).
- Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to afford the α -(SEM-oxymethyl)ketone.

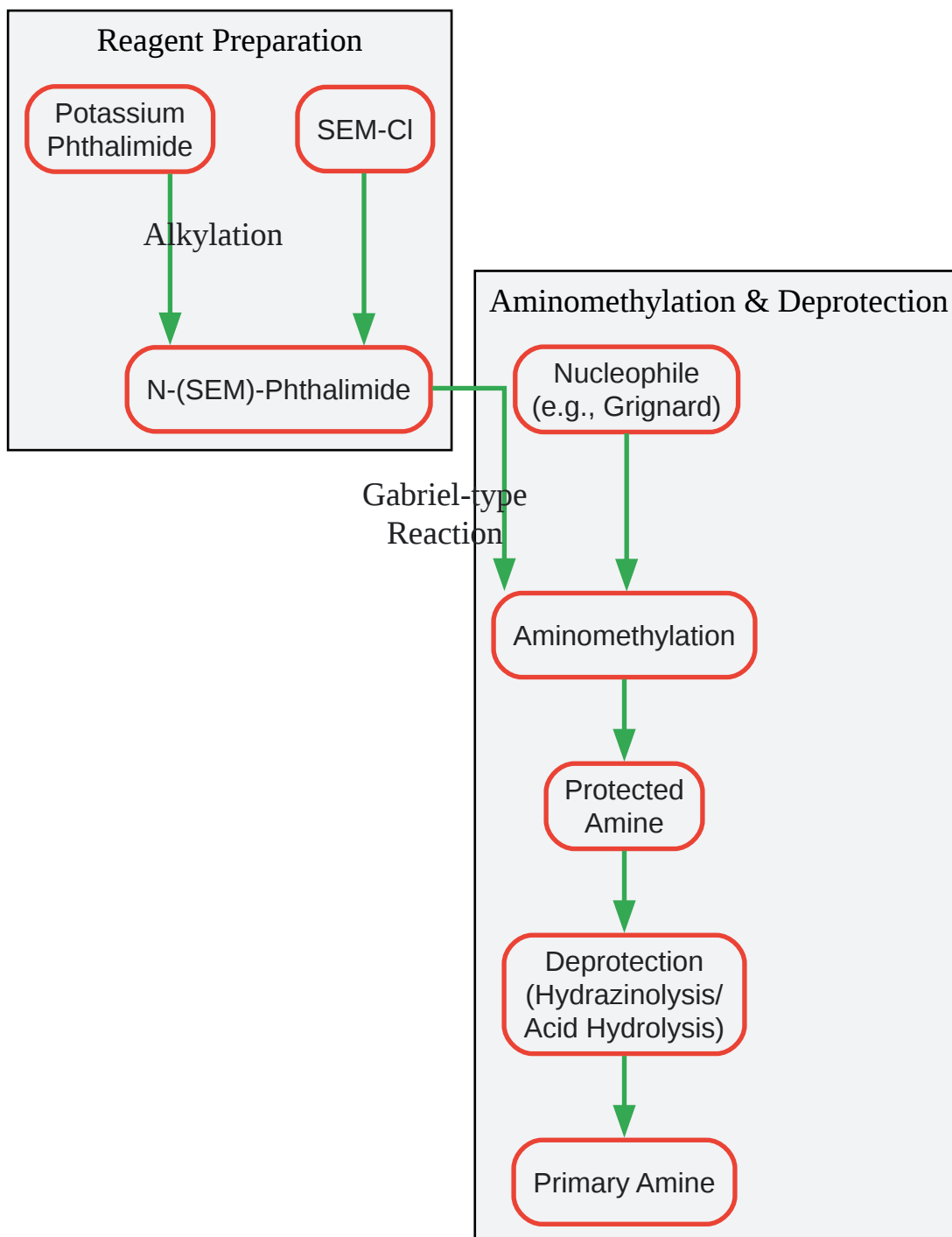
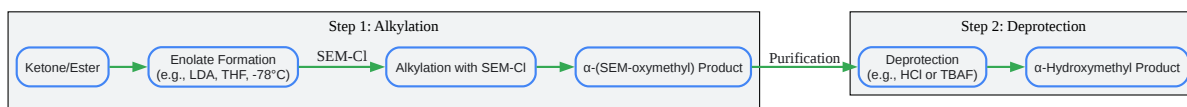
Step 2: Deprotection to the α -Hydroxymethyl Ketone

- Dissolve the purified α -(SEM-oxymethyl)ketone (1.0 eq.) in a mixture of ethanol and concentrated hydrochloric acid (1:1 v/v).[3]
- Heat the mixture at reflux (approximately 80 °C) for 4-6 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Cool the reaction mixture to room temperature and neutralize carefully with saturated aqueous sodium bicarbonate solution.
- Extract the aqueous layer with ethyl acetate (3 x 30 mL).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography to yield the final α -hydroxymethyl ketone.

Quantitative Data for Hydroxymethylation

Substrate	Base	Alkylation Conditions	Deprotection Conditions	Overall Yield (%)
2-Methylcyclohexanone	LDA	THF, -78 °C to rt, 12 h	HCl, EtOH, reflux, 5 h	75-85
Propiophenone	NaH	DMF, 0 °C to rt, 10 h	TBAF, THF, 45 °C, 20 h	70-80
Ethyl isobutyrate	LDA	THF, -78 °C, 2 h	MgBr ₂ , Et ₂ O/MeNO ₂ , rt, 12 h	65-75

Experimental Workflow: Hydroxymethylation



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